

"Tuberculosis inhibitor 10" solution preparation and stability

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Compound of Interest

Compound Name: *Tuberculosis inhibitor 10*

Cat. No.: *B12374272*

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Application Notes and Protocols: Tuberculosis Inhibitor 10

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of "**Tuberculosis inhibitor 10**," a novel investigational compound with potent activity against *Mycobacterium tuberculosis*. The information compiled herein is intended to ensure consistent and reliable experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **Tuberculosis inhibitor 10** is provided below. These characteristics are fundamental for understanding its behavior in solution and for the development of suitable formulations.

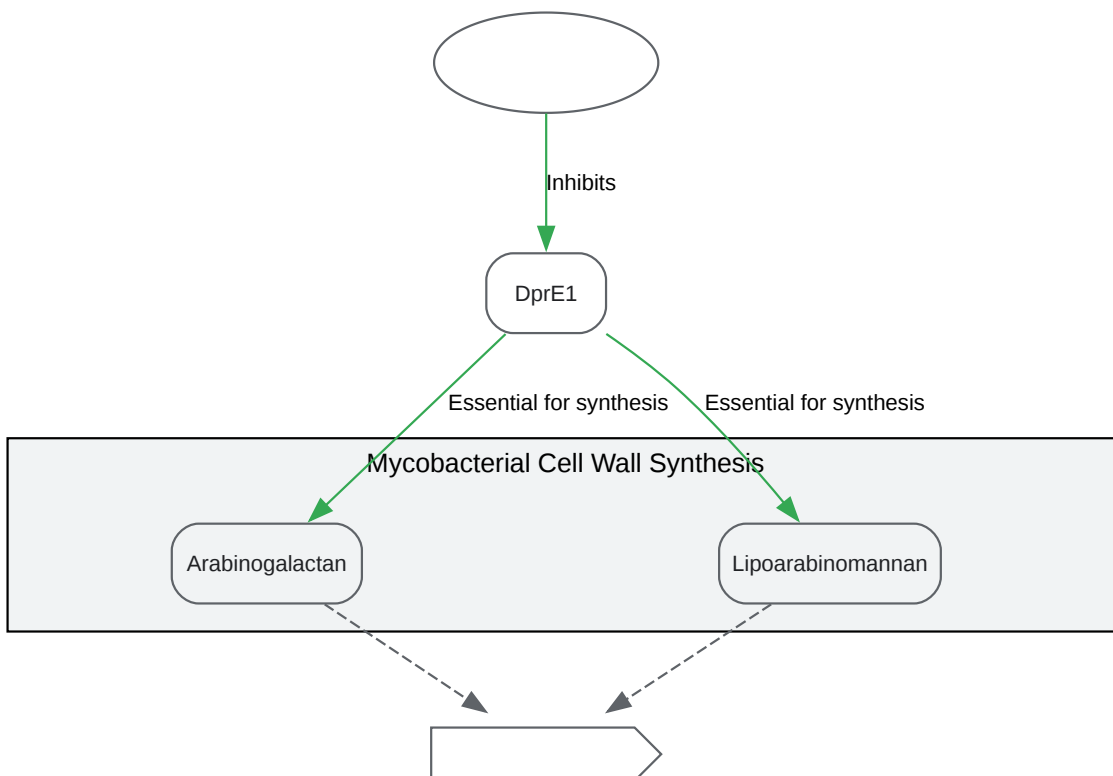
Property	Value	Reference
Chemical Name	6-nitro-2-((4-(trifluoromethoxy)benzyl)thio)-4H-benzo[e][1,2]thiazin-4-one	[1]
Molecular Formula	C ₁₇ H ₁₀ F ₃ N ₂ O ₄ S ₂	[1]
Molecular Weight	443.4 g/mol	[1]
Melting Point	210-212 °C	[1]
LogP	3.8	[1]
Water Solubility	<0.1 mg/mL	[1]
pKa	7.2 (weakly acidic)	[1]
Solubility in DMSO	Up to 50 mM	[3]

Mechanism of Action

Tuberculosis inhibitor 10 has been identified as a potent antimycobacterial agent. Published information suggests two potential mechanisms of action, which may indicate slight structural variations or different compounds being investigated under a similar name.

- **DprE1 Inhibition:** One proposed mechanism is the inhibition of the decaprenylphosphoryl-β-D-ribose 2'-epimerase (DprE1). This enzyme is critical for the biosynthesis of the mycobacterial cell wall. By covalently modifying a cysteine residue in the active site of DprE1, the inhibitor disrupts the formation of essential cell wall components, leading to bacterial cell death.[1]
- **InhA Inhibition:** Another hypothesized mechanism is the non-covalent inhibition of InhA, an enoyl-acyl carrier protein reductase essential for mycolic acid synthesis.[4] Disruption of this pathway weakens the mycobacterial cell wall, increasing susceptibility to host immune responses.[4]

Below is a diagram illustrating the proposed inhibitory pathway targeting DprE1.



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Proposed inhibitory pathway targeting DprE1.

Solution Preparation Protocols

Due to its low aqueous solubility, proper solvent selection and preparation techniques are critical for obtaining accurate and reproducible results in both in vitro and in vivo studies.

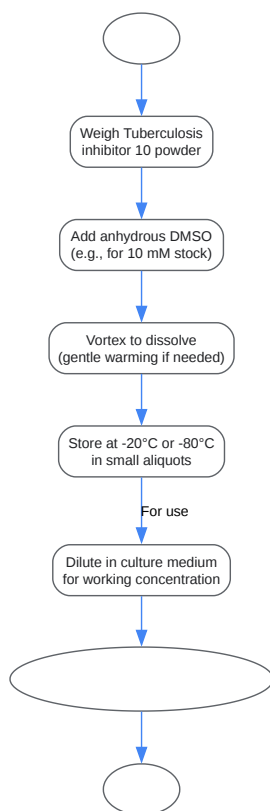
This protocol is suitable for preparing concentrated stock solutions for use in cell-based assays and biochemical screens. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Tuberculosis inhibitor 10** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Accurately weigh the desired amount of **Tuberculosis inhibitor 10** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM). It is soluble in DMSO up to 50 mM.[3]
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (37°C) may be applied to aid dissolution.
- For cell-based assays, it is recommended to prepare a 10 mM stock solution in DMSO.[3] This stock can then be serially diluted in the appropriate cell culture medium to the final working concentration.
- Important: The final concentration of DMSO in the assay should not exceed 0.5% to avoid solvent-induced toxicity.[3]



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Workflow for preparing DMSO stock solutions.

This protocol describes the preparation of a formulation suitable for oral gavage in animal models.

Materials:

- **Tuberculosis inhibitor 10** (powder)
- Kolliphor® HS 15
- Propylene Glycol
- Sterile water for injection
- Sterile, light-protected vial
- Magnetic stirrer and stir bar

Procedure:

- In a sterile, light-protected vial, weigh out 2.0 g of Kolliphor® HS 15 and 1.0 g of Propylene Glycol.[\[4\]](#)
- Add 0.1 g of **Tuberculosis inhibitor 10** powder to the vial.[\[4\]](#)
- Place the vial on a magnetic stirrer at a low speed and gently heat to approximately 40°C until the compound is completely dissolved (typically 15-30 minutes). The resulting solution should be clear.[\[4\]](#)
- Allow the solution to cool to room temperature.
- Add sterile water for injection to a final volume of 10 mL and mix thoroughly.[\[4\]](#)

Stability and Storage

Proper storage is crucial to maintain the integrity and activity of **Tuberculosis inhibitor 10**.

Stock Solutions (in DMSO):

- Short-term storage: Store at 4°C for up to one week.
- Long-term storage: For long-term storage, it is advisable to store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.[\[5\]](#)

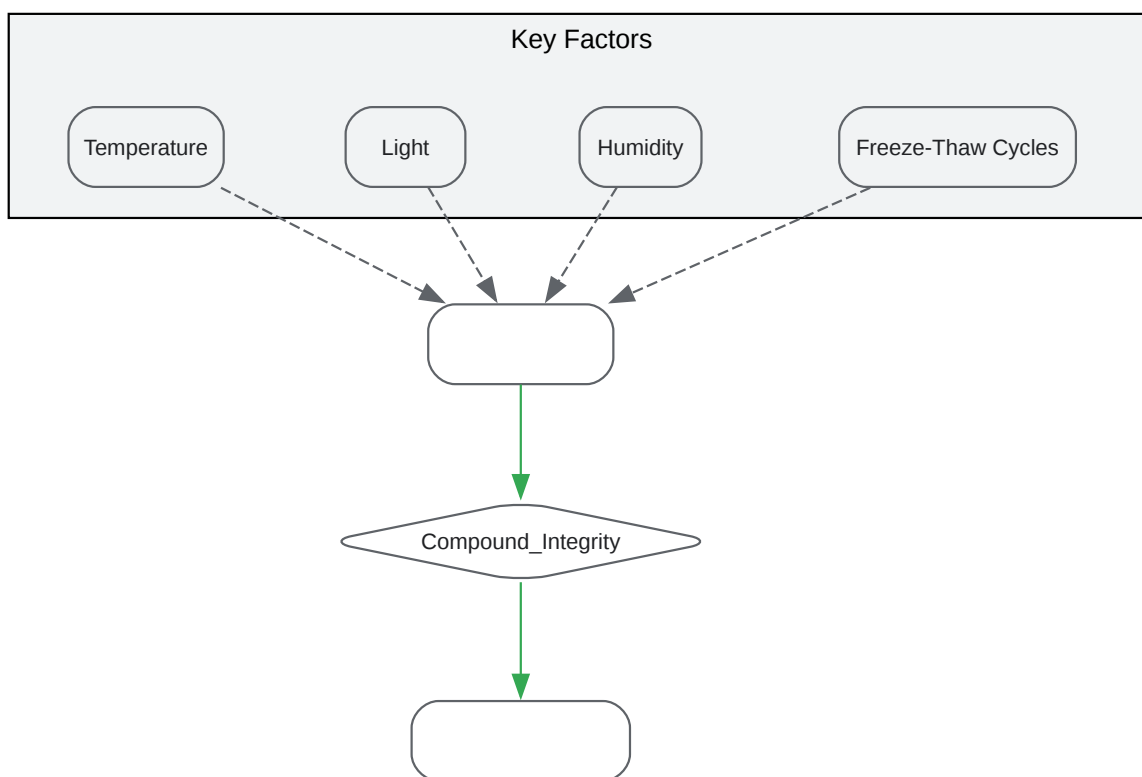
Oral Formulation:

- Store the final formulation at 4°C, protected from light.[4]
- The formulation is reported to be stable for up to 7 days under these conditions.[4]
- Before each use, vortex the formulation briefly to ensure homogeneity.[4]

Solid Compound:

- Store the solid powder at room temperature in a dry, dark place.
- General guidelines for anti-tuberculosis drugs recommend storage at an ambient temperature of 15-25°C (up to 30°C) and a humidity level below 60%.[2][6][7] The storage area should be clean, dry, well-ventilated, and protected from direct sunlight.[6][7]

The following diagram outlines the logical relationship for ensuring compound stability.



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Key factors for maintaining compound stability.

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- To cite this document: BenchChem. ["Tuberculosis inhibitor 10" solution preparation and stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12374272/docs#tuberculosis-inhibitor-10-solution-preparation-and-stability\]](https://www.benchchem.com/product/b12374272/docs#tuberculosis-inhibitor-10-solution-preparation-and-stability)

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